

Chemical and Physical Properties of Fequesetide

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Compound Focus: Fequesetide

Cat. No.: S12881546

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The table below summarizes the key identifiers and properties of **Fequesetide** essential for laboratory handling and solution preparation.

Property	Specification
CAS Number	476014-70-7 [1] [2]
Synonyms	TB-500, TB-500 Fragment (17-23), Ac-LKKTETQ [1] [3] [4]
Molecular Formula	C ₃₆ H ₆₆ N ₁₀ O ₁₃ [1] [2] [4]
Molecular Weight	846.97 g/mol [1] [4]
Amino Acid Sequence	Ac-Leu-Lys-Lys-Thr-Glu-Thr-Gln (Ac-LKKTETQ) [1] [4]
Appearance	White to off-white lyophilized powder [1] [4]
Solubility	≥ 100 mg/mL in water [1] [2]
Purity	Typically ≥95% (HPLC) [4]

Experimental Protocols

Reconstitution and Storage

- **Reconstitution:** Dissolve the lyophilized peptide in sterile bacteriostatic water or phosphate-buffered saline (PBS) to the desired concentration [5]. Gently swirl the vial until the powder is fully dissolved; avoid vigorous shaking to prevent peptide degradation.
- **Stock Solution Storage:** Aliquot the reconstituted solution and store at $\leq -18^{\circ}\text{C}$ for long-term preservation. Avoid repeated freeze-thaw cycles [4].

In Vitro Wound Healing/Cell Migration Assay

This protocol models wound healing and evaluates the peptide's effect on cell migration.

- **Key Reagents:** **Fequesetide** (stock solution), cell culture media, sterile PBS, cell lines (e.g., human umbilical vein endothelial cells - HUVECs, or fibroblasts) [4].
- **Procedure:**
 - **Cell Seeding:** Seed cells in a culture plate or dish and grow them to 100% confluence.
 - **Wound Creation:** Use a sterile pipette tip to create a straight, scratch "wound" on the cell monolayer.
 - **Washing:** Gently wash the plate with PBS to remove detached cells.
 - **Treatment:** Add culture media containing **Fequesetide** at working concentrations. A typical tested concentration is in the nanomolar range (e.g., 50 nM) [4]. Include a vehicle control (e.g., PBS).
 - **Incubation and Imaging:** Incubate cells and capture images of the wound area at regular intervals (e.g., 0, 12, 24 hours) using a microscope.
 - **Analysis:** Quantify the rate of wound closure by measuring the change in the cell-free area over time using image analysis software [4].

In Vivo Wound Healing Model

This protocol assesses the peptide's efficacy in a living organism with impaired healing.

- **Key Reagents:** **Fequesetide** in PBS or hydrogel vehicle [4].
- **Procedure:**
 - **Animal Model:** Use aged or diabetic (e.g., db/db) mice, which have delayed healing responses [4].
 - **Wound Creation:** Create full-thickness dermal wounds on the dorsum under anesthesia.
 - **Treatment:** Administer **Fequesetide** topically (in hydrogel) to the wound site or systemically (e.g., intraperitoneal injection). A study using the parent molecule, Thymosin Beta-4, applied 5

µg of peptide in PBS or hydrogel per wound [4].

- **Monitoring:** Monitor wounds daily for contraction and closure.
- **Tissue Collection:** At the endpoint (e.g., 7-10 days post-wounding), collect wound tissue for histological analysis.
- **Analysis:** Assess re-epithelialization, collagen deposition, and angiogenesis (new blood vessel formation) in tissue sections [4].

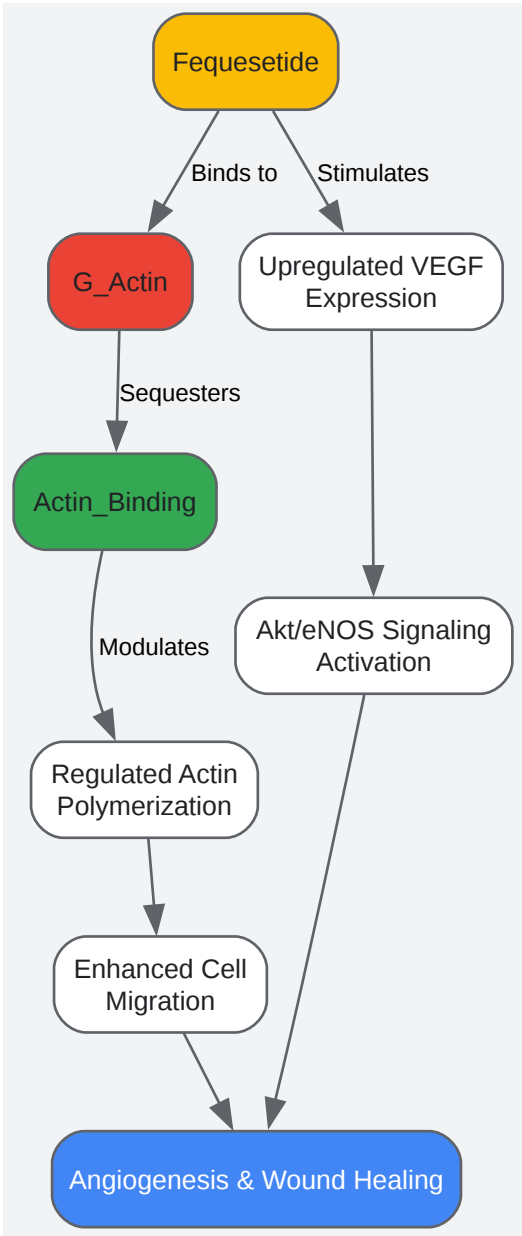
Angiogenesis Tube Formation Assay

This protocol evaluates the peptide's ability to stimulate blood vessel formation.

- **Key Reagents:** **Fequesetide**, Matrigel or other extracellular matrix, HUVECs, endothelial cell media [4].
- **Procedure:**
 - **Matrix Preparation:** Thaw Matrigel on ice and coat the wells of a pre-chilled tissue culture plate. Allow it to polymerize at 37°C for 30-60 minutes.
 - **Cell Preparation:** Trypsinize HUVECs and prepare a cell suspension.
 - **Treatment:** Seed HUVECs onto the polymerized Matrigel in media containing **Fequesetide** (e.g., 50 nM) or a vehicle control [4].
 - **Incubation:** Incubate cells at 37°C for 4-18 hours.
 - **Analysis:** Capture images under a microscope and quantify the formation of capillary-like tube structures by measuring total tube length, number of branches, or meshes per field.

Mechanism of Action and Signaling Pathway

Fequesetide functions primarily by binding to globular actin (G-actin) and influencing cytoskeletal dynamics, which leads to increased cell migration and pro-angiogenic signaling [4].



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Key Research Findings and Data

The table below summarizes quantitative results from selected preclinical studies on **Fequesetide** and its parent peptide.

Study Model	Treatment	Key Findings	Reference
Full-thickness rat skin wound	Thymosin Beta-4 (TB4)	42-61% increased re-epithelialization; >11% greater wound contraction; 2-3x increase in keratinocyte migration [4]	PMID: 10469335
Aged/Dibetic mice wound	TB4 & LKKTETQ fragment	Significant increase in wound contracture and collagen deposition; synthetic fragment promoted repair comparable to full TB4 molecule [4]	PMID: 12581423
In vitro angiogenesis (HUVECs)	LKKTETQ fragment (50 nM)	Promoted cell migration, tube formation, and vessel sprouting; activity was actin-dependent [4]	PMID: 14500546
Endothelial Progenitor Cells (EPCs)	Thymosin Beta-4	Increased VEGF expression; promoted angiogenesis via Akt/eNOS signaling pathway [4]	PMID: 29956769

Critical Research Considerations

- **Metabolite Activity:** A 2024 study suggests the primary wound-healing activity of **Fequesetide** (Ac-LKKTETQ) may be attributable to its metabolite, Ac-LKKTE. This indicates it might function as a pro-drug, a critical consideration for dosing and experimental design [6].
- **Research Use Only:** **Fequesetide** is not approved for human or veterinary therapeutic use. It is intended for laboratory research purposes only [1] [3] [4].
- **Safety:** While Thymosin Beta-4 has an excellent safety profile in clinical trials for dermal healing, formal safety studies on the synthetic **Fequesetide** are lacking [6]. Standard laboratory safety procedures must be followed.

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